

# Cyclopropyl Isothiocyanate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Cyclopropyl isothiocyanate*

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**Cyclopropyl isothiocyanate** is a versatile intermediate compound utilized in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its unique chemical structure makes it a valuable building block in organic synthesis. However, its hazardous nature necessitates a thorough understanding of safety and handling protocols to minimize risks in a laboratory and manufacturing setting. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses related to **cyclopropyl isothiocyanate**.

## Hazard Identification and Classification

**Cyclopropyl isothiocyanate** is classified as a hazardous chemical. It is a flammable liquid and vapor, toxic if swallowed or inhaled, and causes severe skin burns and eye damage.<sup>[3][4][5][6][7]</sup>

GHS Hazard Classification:

Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	3
Acute Toxicity, Inhalation	3
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1

Source: Sigma-Aldrich, PubChem[3][4]

Hazard Statements:

- H226: Flammable liquid and vapor.[3][6]
- H301 + H331: Toxic if swallowed or if inhaled.[3][6]
- H314: Causes severe skin burns and eye damage.[3][4][6]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **cyclopropyl isothiocyanate** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C4H5NS <sup>[2][3]</sup>
Molecular Weight	99.15 g/mol <sup>[2][3][4]</sup>
Appearance	Clear colorless to slightly yellow or pale brown liquid <sup>[2][8]</sup>
Density	1.053 g/mL at 25 °C <sup>[3][9]</sup>
Boiling Point	57-59 °C at 15 mmHg <sup>[2]</sup>
Flash Point	54.4 °C (129.9 °F) - closed cup <sup>[3]</sup>
Refractive Index	n <sub>20/D</sub> 1.552 <sup>[3]</sup>
Solubility	Soluble in organic solvents like chloroform and ethyl acetate (slightly). <sup>[1][2]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are paramount to preventing exposure and accidents.

### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.<sup>[10][11][12]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[10][11][12]</sup>
- Do not breathe mist, vapors, or spray.<sup>[11][13]</sup>
- Use non-sparking tools and take precautionary measures against static discharge.<sup>[6][11][13]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[6][11][13]</sup>
- Wear appropriate personal protective equipment (PPE).<sup>[10][13]</sup>

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][10][13]</sup>

- Keep refrigerated at 2-8°C for maximum stability.[3]
- Store under a nitrogen or inert atmosphere to prevent decomposition or reactions with moisture.[1]
- Keep away from incompatible materials such as bases, strong oxidizing agents, amines, and reducing agents.[13]

## Personal Protective Equipment (PPE)

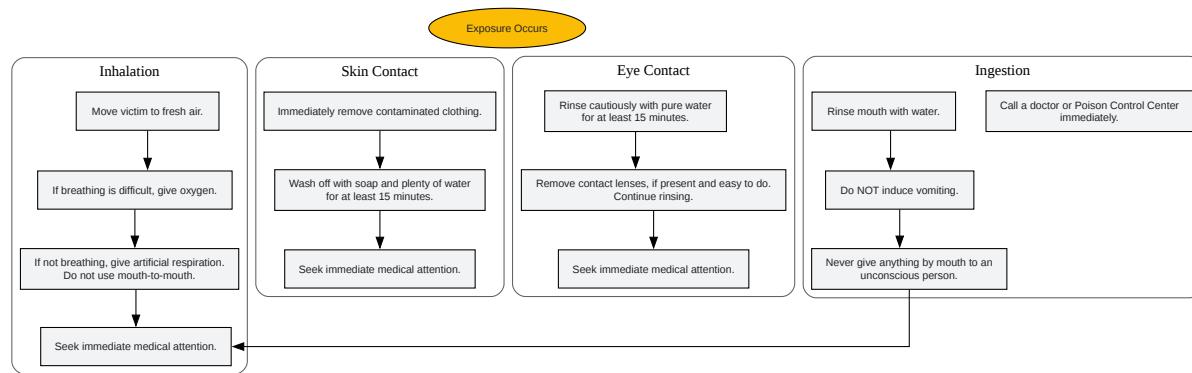
The use of appropriate PPE is mandatory when handling **cyclopropyl isothiocyanate**.

Protection Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[13]
Skin Protection	Wear appropriate protective gloves (chemical impermeable) and clothing to prevent skin exposure.[10][13]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is for organic gases and vapors (Type A, Brown, conforming to EN14387).[13]

## First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

First Aid Procedures Workflow

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Caption: Workflow for first aid procedures following exposure.

- Inhalation: Move the victim to fresh air.[10] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[10] Seek immediate medical attention.[13]
- Skin Contact: Immediately take off all contaminated clothing.[10] Wash the affected area with soap and plenty of water for at least 15 minutes.[11] Seek immediate medical attention.[13]
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes, ensuring to rinse under the eyelids.[10][13] If contact lenses are present and can be easily removed, do so and continue rinsing.[13] Seek immediate medical attention.[13]

- Ingestion: Rinse the mouth with water.[10] Do NOT induce vomiting.[10][13] Never give anything by mouth to an unconscious person.[10] Call a doctor or Poison Control Center immediately.[10]

## Fire-Fighting Measures

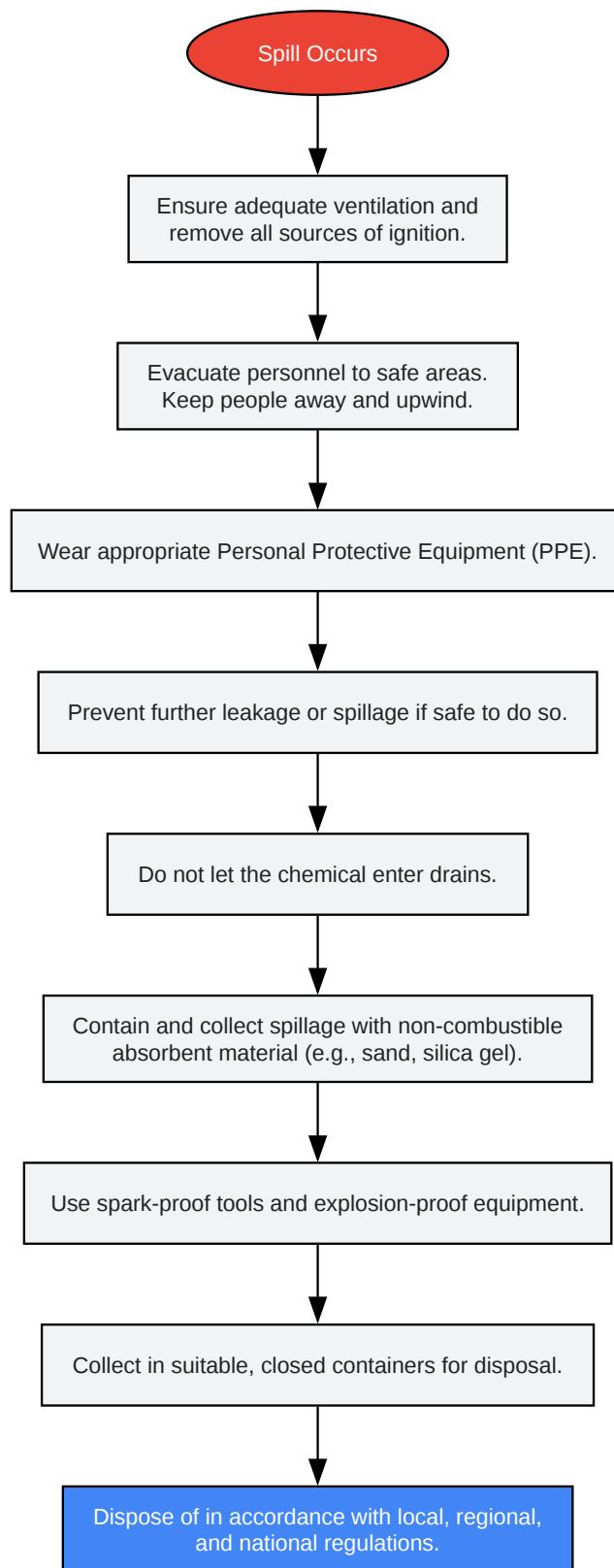
**Cyclopropyl isothiocyanate** is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[10][13] Water spray may be used to cool closed containers.[13]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[13] Containers may explode when heated.[13] Hazardous combustion products include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and sulfur oxides.[13]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10][13]

## Accidental Release Measures

In the event of a spill, immediate and careful action is required to contain and clean up the material safely.

Spill Response Workflow



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Caption: Logical workflow for handling an accidental spill.

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[10]  
[13] Evacuate personnel to safe areas and keep people away from and upwind of the spill.  
[10] Wear appropriate PPE, including chemical-impermeable gloves and respiratory protection.[10]
- Environmental Precautions: Prevent the chemical from entering drains, as it should not be released into the environment.[10]
- Methods for Cleaning Up: Contain the spill and soak it up with an inert absorbent material such as sand, silica gel, or universal binder.[13] Use spark-proof tools and explosion-proof equipment during cleanup.[13] Collect the absorbed material into suitable, closed containers for disposal.[10][13]

## Disposal Considerations

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[13][14] The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[10] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal, and do not discharge into sewer systems.[10] Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to render it unusable before disposal.[10]

## Toxicological Information

While comprehensive toxicological data is not fully available, **cyclopropyl isothiocyanate** is known to be toxic if swallowed or inhaled and causes severe skin and eye damage.[3][4][13] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [13] As a corrosive material, ingestion can cause severe swelling and damage to the delicate tissues of the esophagus and stomach, with a danger of perforation.[13]

Experimental Protocols: Detailed experimental methodologies for determining the toxicological and physical properties of **cyclopropyl isothiocyanate** are not publicly available in the cited safety data sheets. These properties are typically determined using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing.

This guide is intended to provide comprehensive safety and handling information for **cyclopropyl isothiocyanate** based on currently available data. It is imperative that all users of this chemical are thoroughly trained in its safe handling and emergency procedures. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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